

# 4-Bromo-2-(trifluoromethyl)aniline molecular weight and formula

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## Compound of Interest

Compound Name: 4-Bromo-2-(trifluoromethyl)aniline

Cat. No.: B1265437

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## A Technical Guide to 4-Bromo-2-(trifluoromethyl)aniline

This guide provides a concise overview of the core molecular properties of **4-Bromo-2-(trifluoromethyl)aniline**, a chemical compound relevant to researchers, scientists, and professionals in the field of drug development and organic synthesis.

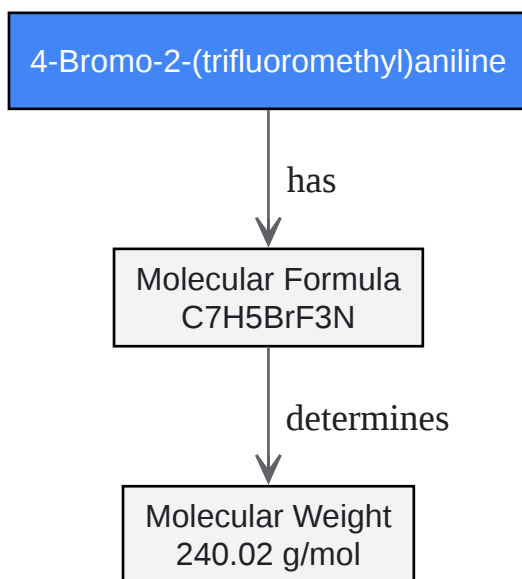
## Molecular and Physical Properties

The fundamental molecular characteristics of **4-Bromo-2-(trifluoromethyl)aniline** are summarized below. This data is essential for accurate experimental design and chemical analysis.

Property	Value
Molecular Formula	C7H5BrF3N <sup>[1][2]</sup>
Molecular Weight	240.02 g/mol <sup>[1][2][3][4]</sup>
CAS Number	445-02-3 <sup>[2][3][4]</sup>
Appearance	Liquid <sup>[2]</sup>
Density	1.71 g/mL at 25 °C <sup>[3][5]</sup>
Boiling Point	84-86 °C at 5 mmHg <sup>[3][5]</sup>
Flash Point	107 °C (closed cup) <sup>[3][4][5]</sup>
Refractive Index	n <sub>20</sub> /D 1.532 <sup>[3][5]</sup>

## Logical Relationship of Chemical Properties

The following diagram illustrates the direct relationship between the chemical structure and its fundamental identifying properties.



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Caption: Relationship between chemical name, formula, and molecular weight.

## Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **4-Bromo-2-(trifluoromethyl)aniline** are not provided in the available search results. Such methodologies are typically found in peer-reviewed scientific literature or detailed chemical synthesis databases. For instance, one application mentioned is its use in the preparation of 2,5-dibromo-(trifluoromethyl)benzene and 5-bromo-2-iodo-(trifluoromethyl)benzene.<sup>[3][4][5]</sup>

This document serves as a foundational reference for the key molecular data of **4-Bromo-2-(trifluoromethyl)aniline**. For further in-depth analysis and experimental procedures, consulting specialized chemical literature is recommended.

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## References

- 1. 4-Bromo-2-(trifluoromethyl)aniline | C<sub>7</sub>H<sub>5</sub>BrF<sub>3</sub>N | CID 67960 - PubChem [pubchem.ncbi.nlm.nih.gov]
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